

# physical and chemical properties of 10-O-Acetylisocalamendiol

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## Compound of Interest

Compound Name: 10-O-Acetylisocalamendiol

Cat. No.: B585224

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## 10-O-Acetylisocalamendiol: An In-Depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

**Initial Summary:** This document aims to provide a comprehensive technical overview of the physical and chemical properties of **10-O-Acetylisocalamendiol**. However, a thorough investigation of scientific literature and chemical databases reveals a significant scarcity of available data for this specific compound. While basic molecular information has been identified, detailed experimental data on its physicochemical properties, biological activities, and associated protocols are not publicly available at this time. This guide presents the limited information found and outlines the data gaps.

## Core Chemical Identity

Basic identifying information for **10-O-Acetylisocalamendiol** has been collated from available chemical supplier databases.

Property	Value	Citation
Molecular Formula	C17H28O3	
Molecular Weight	280.41 g/mol	
CAS Number	1432064-69-1	

## Physical and Chemical Properties

A comprehensive search for experimentally determined physical and chemical properties of **10-O-Acetylisocalamendiol** yielded no specific data. This includes, but is not limited to, melting point, boiling point, solubility, and spectral data (NMR, IR, Mass Spectrometry).

To provide some context, information on the parent compound, Isocalamendiol, is presented below. It is important to note that the acetylation at the 10-position will alter these properties.

Table of Properties for Isocalamendiol:

Property	Value	Citation
Molecular Formula	C15H26O2	[1]
Molecular Weight	238.37 g/mol	[1]
Appearance	Powder	[2]
Purity	98% (as commercially available)	[2]
Source	Isolated from the roots of <i>Acorus calamus</i> L.	[2]

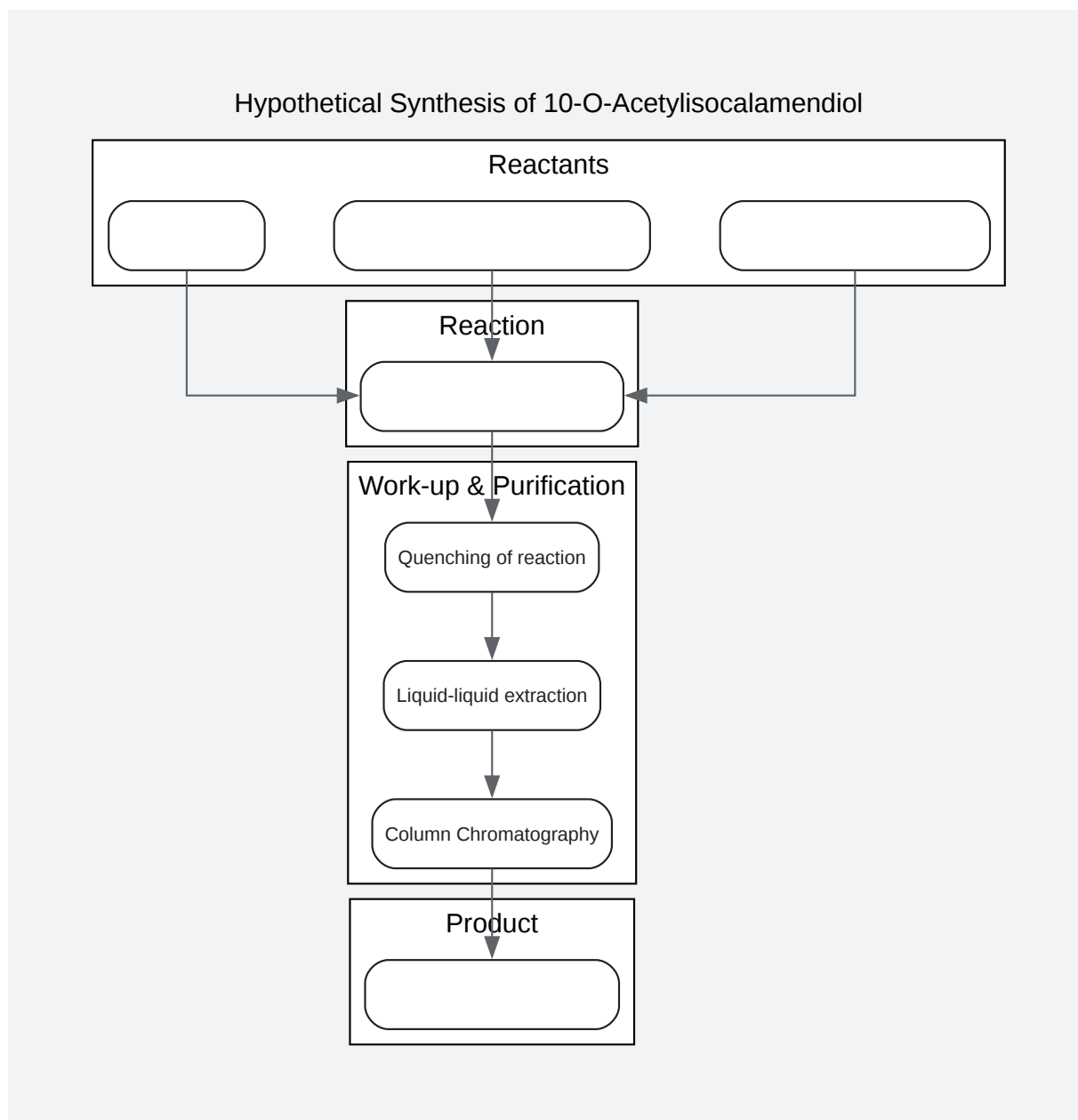
Gas chromatography data for Isocalamendiol is available through the NIST Chemistry WebBook, indicating its volatility under specific experimental conditions.[3][4] However, detailed spectral characterization data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, MS) for Isocalamendiol, which would be crucial for confirming the structure of its acetylated derivative, were not found in the public domain.

## Experimental Protocols

Due to the lack of published research on **10-O-Acetylisocalamendiol**, no established experimental protocols for its synthesis, isolation, or biological evaluation could be identified.

Hypothetical Synthesis Workflow:

Based on general organic chemistry principles, a potential synthesis of **10-O-Acetylisocalamendiol** would involve the acetylation of Isocalamendiol. A generalized workflow for such a reaction is depicted below. This is a theoretical representation and would require experimental optimization.



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Caption: Hypothetical workflow for the acetylation of Isocalamendiol.

## Biological and Pharmacological Properties

No studies reporting on the biological activity, pharmacological properties, or mechanism of action of **10-O-Acetylisocalamendiol** were found. Consequently, there are no signaling pathways or logical relationships to visualize.

## Conclusion and Future Directions

There is a significant lack of publicly available scientific data on **10-O-Acetylisocalamendiol**. The information is currently limited to its basic chemical identifiers. To build a comprehensive understanding of this compound, future research should focus on:

- **Synthesis and Isolation:** Development and publication of a robust protocol for the synthesis or isolation of **10-O-Acetylisocalamendiol**.
- **Physicochemical Characterization:** Detailed analysis to determine its melting point, boiling point, solubility, and comprehensive spectral data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, HRMS).
- **Biological Screening:** Evaluation of its bioactivity across various assays, such as antimicrobial, anti-inflammatory, and cytotoxic screenings.
- **Mechanism of Action Studies:** If any significant biological activity is identified, further studies to elucidate the underlying signaling pathways and molecular targets would be warranted.

This document will be updated as new information becomes available. Researchers and professionals interested in this compound are encouraged to undertake foundational research to fill the existing knowledge gaps.

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## References

- 1. Isocalamendiol | C<sub>15</sub>H<sub>26</sub>O<sub>2</sub> | CID 12302240 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. bocsci.com [bocsci.com]
- 3. Isocalamendiol [webbook.nist.gov]
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